

Validating PIM-1 Inhibition: A Comparative Guide to TCS PIM-1 1

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Compound of Interest

Compound Name: TCS PIM-1 1

Cat. No.: B1224100

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of **TCS PIM-1 1**, a potent and selective inhibitor of the PIM-1 kinase, with other notable PIM inhibitors. The information presented is supported by experimental data to assist researchers in selecting the most appropriate tool for their studies.

The PIM (Proviral Integration site for Moloney murine leukemia virus) family of serine/threonine kinases, comprising PIM-1, PIM-2, and PIM-3, are crucial mediators of cell proliferation, survival, and metabolic adaptation. Their upregulation is implicated in various hematological malignancies and solid tumors, making them attractive targets for therapeutic intervention. Validating the specific inhibition of PIM-1 is critical for understanding its role in disease and for the development of targeted therapies.

Comparative Analysis of PIM-1 Inhibitors

TCS PIM-1 1 is a well-characterized, ATP-competitive inhibitor of PIM-1 kinase.^{[1][2][3][4][5]} Its performance, particularly its selectivity, can be benchmarked against other widely used PIM inhibitors such as the pan-PIM inhibitors AZD1208 and GDC-0339, and the first-generation inhibitor SGI-1776.

Inhibitor	Target(s)	IC50 (nM)	Ki (nM)	Mechanism of Action	Key Features
TCS PIM-1 1	PIM-1	50	Not Reported	ATP-competitive	Highly selective for PIM-1 over PIM-2 and MEK1/2 (>400-fold). [1] [2] [3] [4] [5]
PIM-2	>20,000				
MEK1/2	>20,000				
AZD1208	Pan-PIM	PIM-1: 0.4	PIM-1: 0.1	ATP-competitive	Potent, orally available pan-PIM inhibitor. [6] [7] [8] [9] [10] Effective in preclinical models of acute myeloid leukemia (AML). [6] [9]
PIM-2: 5	PIM-2: 1.92				
PIM-3: 1.9	PIM-3: 0.4				
GDC-0339	Pan-PIM	Not Reported	PIM-1: 0.03	ATP-competitive	Potent, orally bioavailable pan-PIM inhibitor. [11] [12] [13] Investigated for the treatment of multiple

myeloma.[11]

[12]

PIM-2: 0.1

PIM-3: 0.02

SGI-1776

PIM family,
Flt3, Haspin

PIM-1: 7

Not Reported

ATP-
competitive

First-
generation
PIM inhibitor
with activity
against other
kinases.[14]
[15][16][17]
[18][19]
Clinical
development
was halted
due to
cardiotoxicity
concerns.[19]

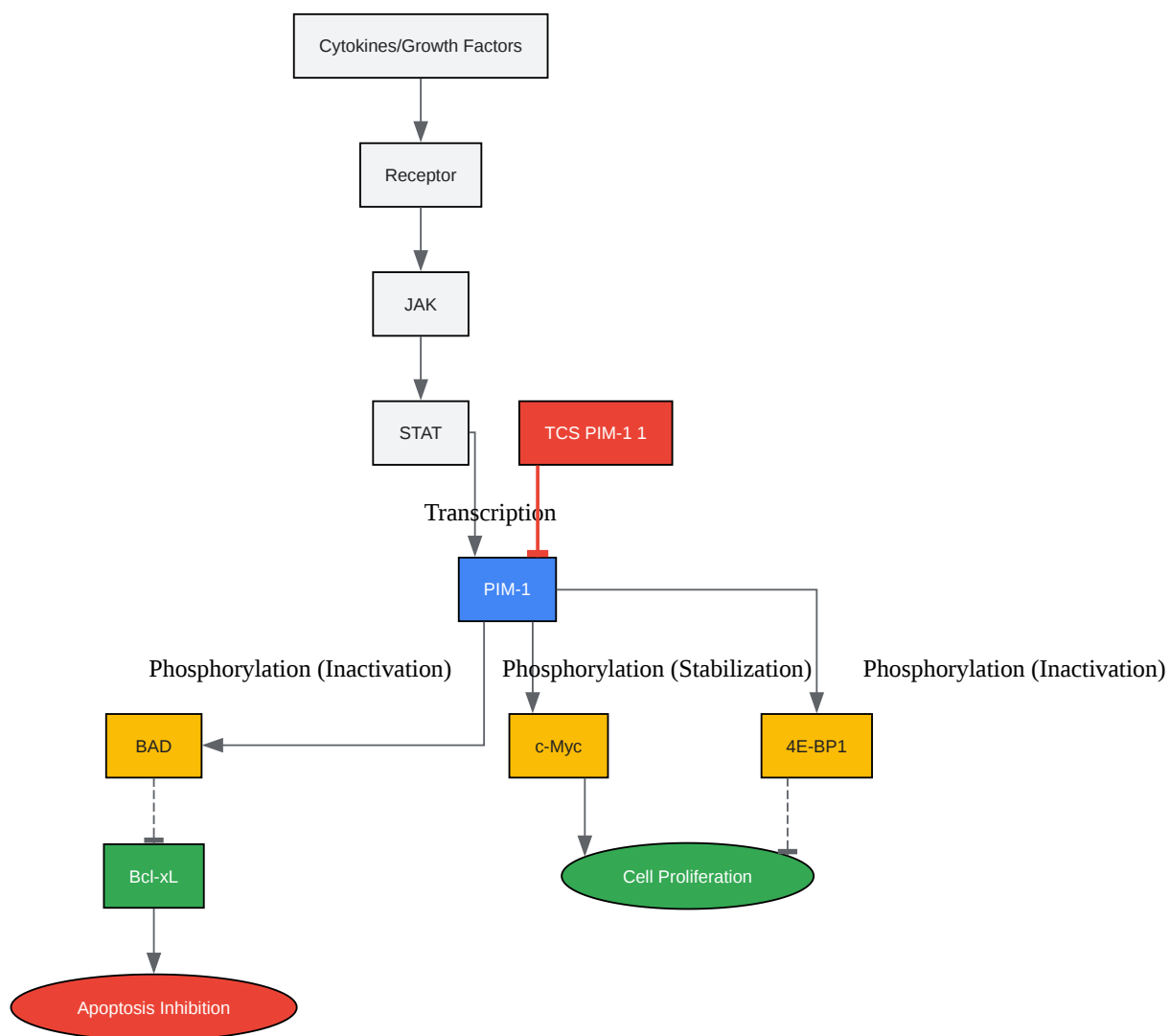
PIM-2: 363

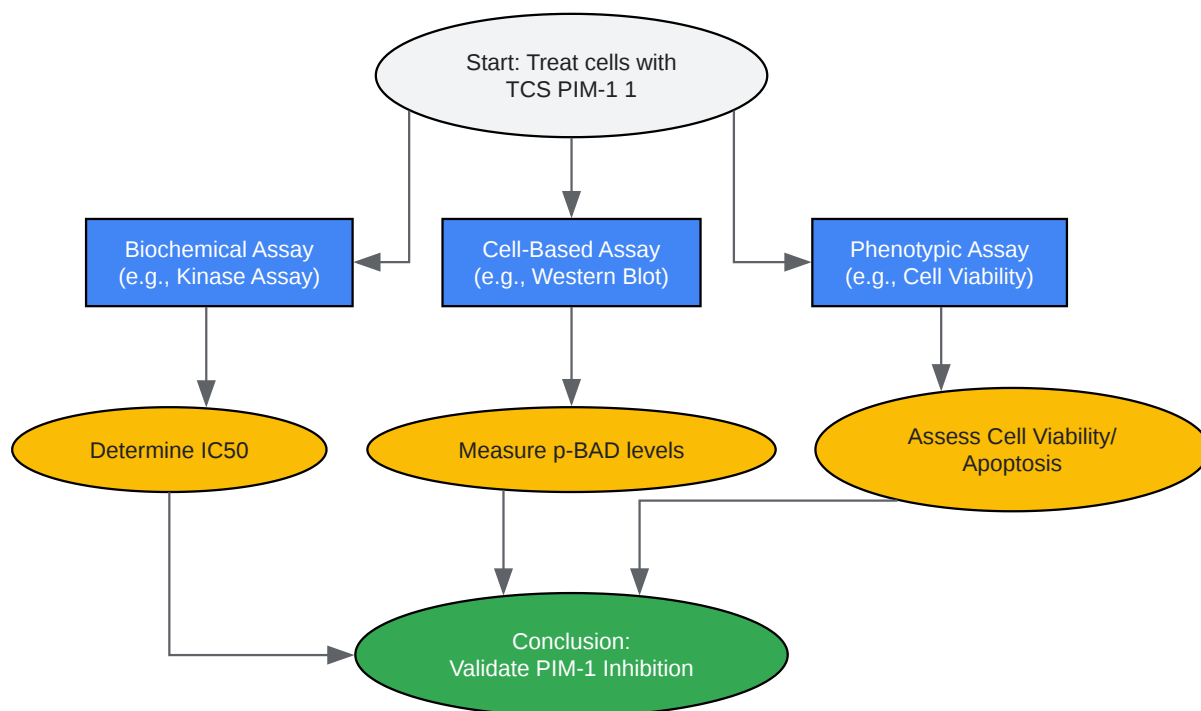
PIM-3: 69

Flt3: 44

Signaling Pathways and Experimental Validation

Understanding the PIM-1 signaling cascade is essential for designing experiments to validate inhibitor efficacy. PIM-1 is a downstream effector of the JAK/STAT pathway and influences cell survival and proliferation by phosphorylating a range of substrates.





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